

# mitigating batch-to-batch variability of CAN508

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CAN508

Cat. No.: B606499

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## CAN508 Technical Support Center

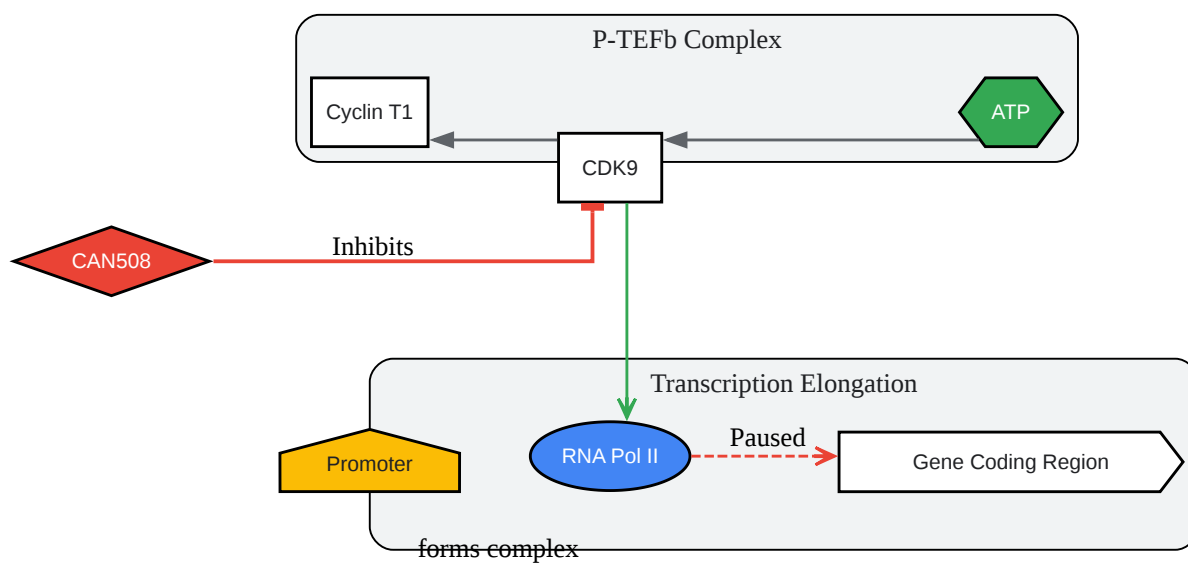
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues related to the batch-to-batch variability of **CAN508**, a potent and selective CDK9/cyclin T1 inhibitor.<sup>[1]</sup> By ensuring consistency in your experiments, you can achieve more reliable and reproducible results.

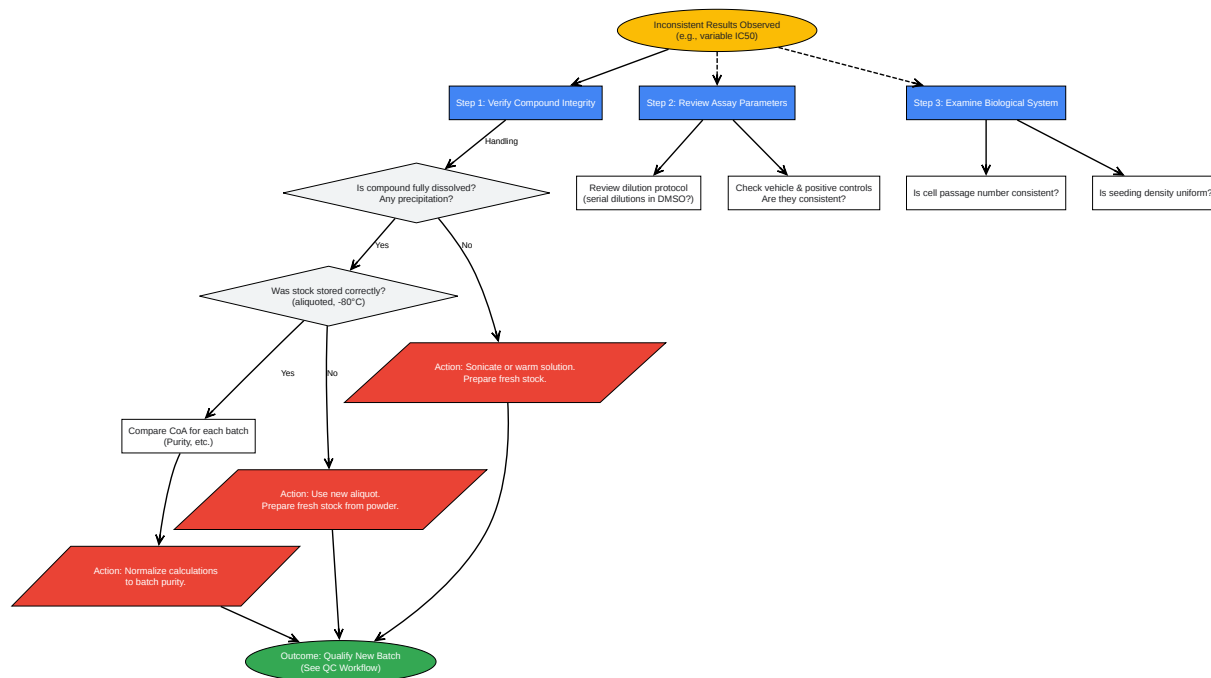
## Frequently Asked Questions (FAQs)

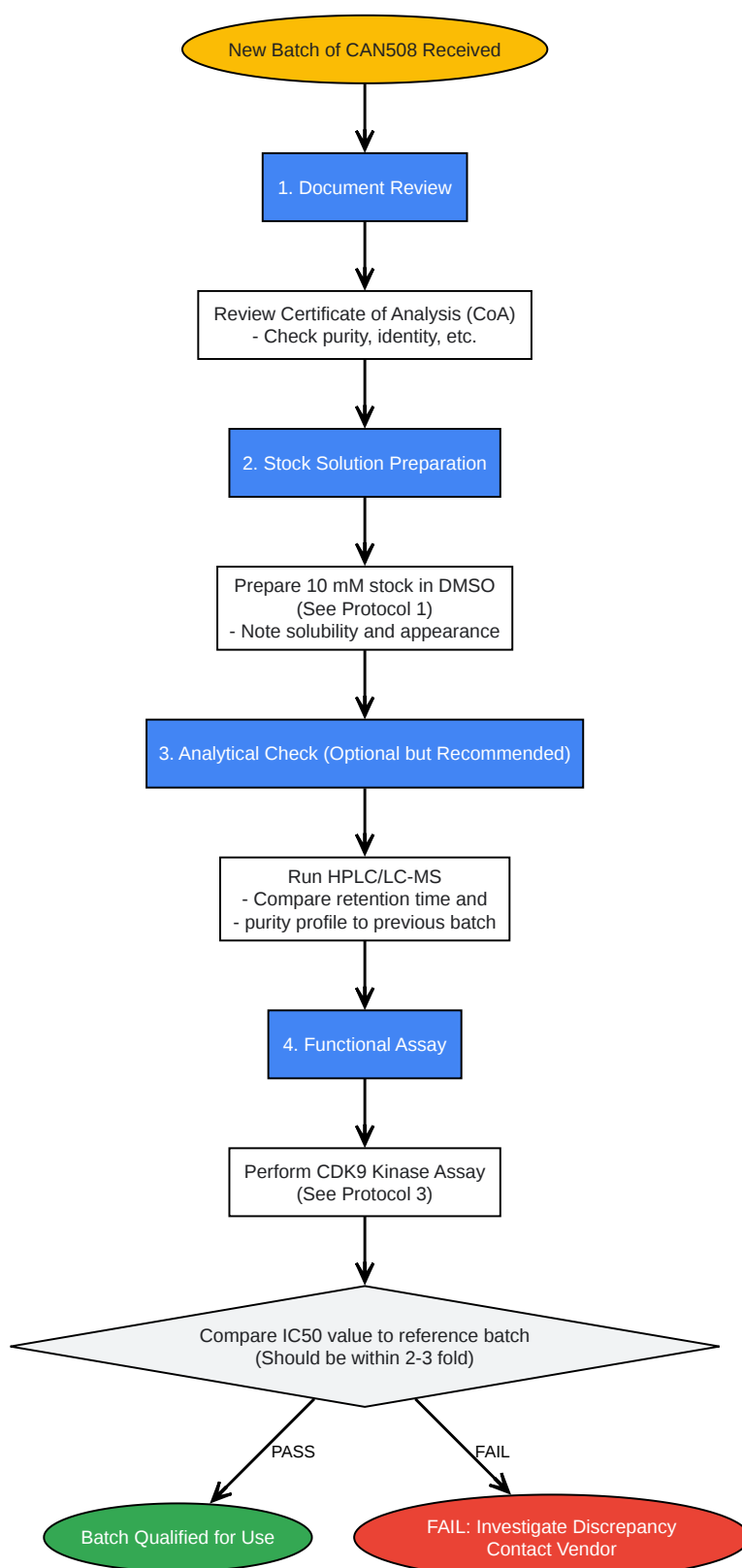
Q1: What is **CAN508** and what is its mechanism of action?

**CAN508** is a potent, ATP-competitive small molecule inhibitor of Cyclin-Dependent Kinase 9 (CDK9) and its regulatory subunit, Cyclin T1.<sup>[1]</sup> The CDK9/Cyclin T1 complex is a key component of the Positive Transcription Elongation Factor b (P-TEFb).<sup>[2][3]</sup> P-TEFb promotes transcriptional elongation by phosphorylating the C-terminal domain (CTD) of RNA Polymerase II (RNAPII), releasing it from a paused state.<sup>[3][4][5]</sup> By inhibiting CDK9, **CAN508** prevents this phosphorylation event, leading to a halt in transcription of many short-lived proteins, including key oncoproteins, which can induce apoptosis in cancer cells.

Diagram: **CAN508** Mechanism of Action







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